

"comparative study of different alkylamines for graphene functionalization"

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Compound of Interest

Compound Name: Octadecylamine hydrochloride

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A Comparative Guide to Alkylamine Functionalization of Graphene

The functionalization of graphene and its derivatives, particularly graphene oxide (GO), with alkylamines is a critical strategy for tailoring its properties for a wide range of applications, from advanced composites to biomedical devices. The length of the alkyl chain plays a pivotal role in determining the final characteristics of the functionalized graphene. This guide provides a comparative analysis of different alkylamines for graphene functionalization, supported by experimental data and detailed protocols for researchers, scientists, and drug development professionals.

Performance Comparison of Alkylamines

The choice of alkylamine for functionalizing graphene oxide significantly impacts the material's physicochemical properties. Longer alkyl chains generally lead to increased hydrophobicity, greater interlayer spacing, and enhanced thermal stability. The following table summarizes key quantitative data from comparative studies.

Alkylamine	Chain Length	Interlayer Spacing (nm)	Onset Decomposition Temp. (°C)	Water Contact Angle (°)	Reference
Pristine GO	-	0.87	~200	-	[1]
Octylamine (OA)	C8	-	-	-	[2]
Dodecylamine (DDA)	C12	-	-	91.12	[1][2]
Hexadecylamine (HDA)	C16	-	-	-	[2]
Octadecylamine (ODA)	C18	2.68	~350	114.11	[1]

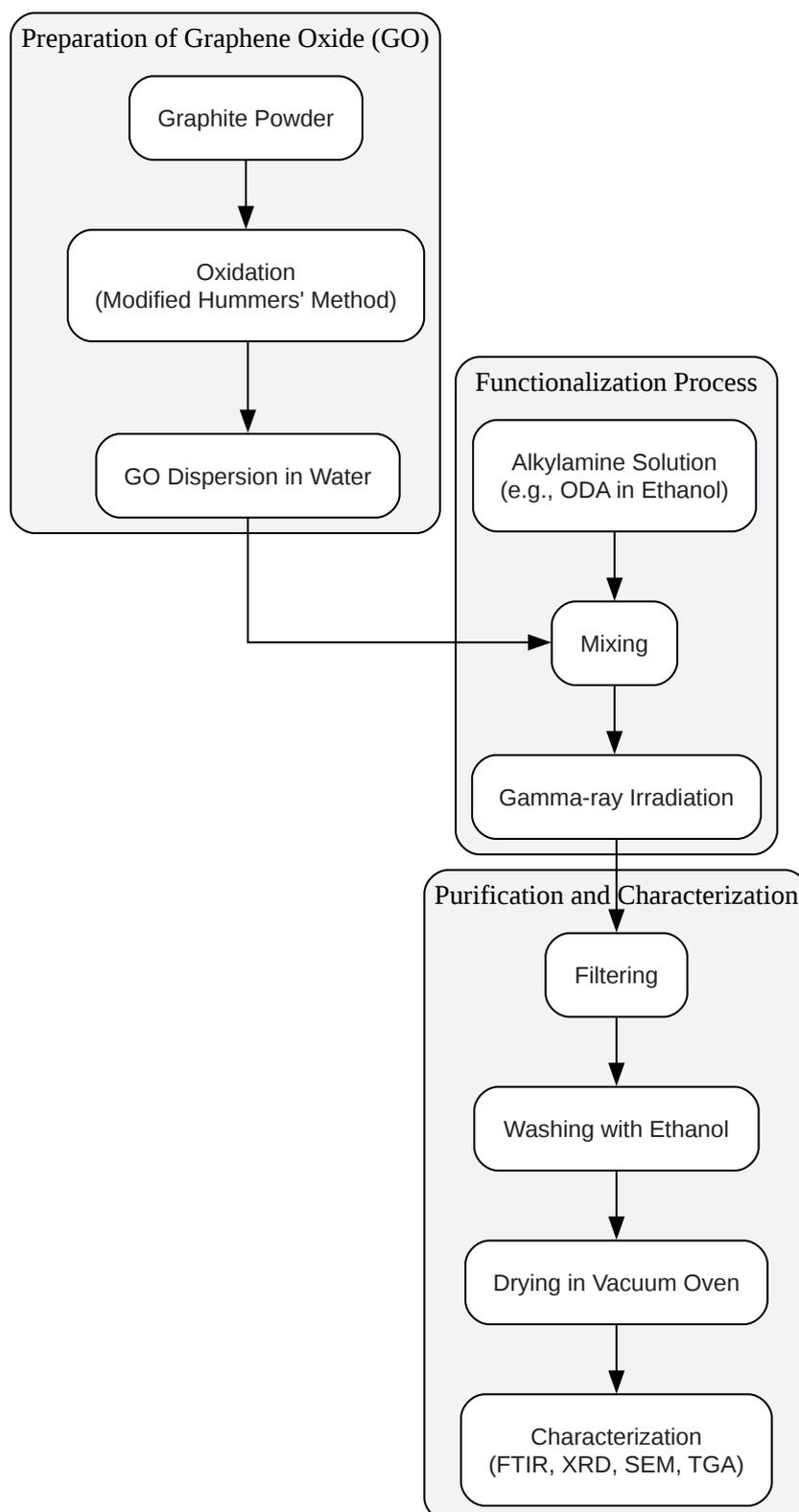
Key Observations:

- **Interlayer Spacing:** A significant increase in the interlayer spacing of GO is observed upon functionalization with octadecylamine (ODA), indicating successful intercalation of the long alkyl chains between the graphene sheets.[1]
- **Thermal Stability:** The thermal stability of GO is markedly improved with the addition of alkyl chains.[1] Functionalization with longer-chain alkylamines generally results in better thermal stability.[2]
- **Hydrophobicity:** The water contact angle increases with the length of the alkyl chain, demonstrating a significant increase in the hydrophobicity of the functionalized GO. For instance, GO functionalized with dodecylamine (GO-A12) has a contact angle of 91.12°, while octadecylamine functionalized GO (GO-A18) exhibits a higher contact angle of 114.11°.[1]
- **Surface Morphology:** Scanning electron microscopy (SEM) analysis reveals that an increase in the alkyl chain length leads to a corresponding increase in the surface roughness of the functionalized GO.[3][4]

Experimental Workflow for Graphene

Functionalization

The following diagram illustrates a typical workflow for the functionalization of graphene oxide with alkylamines via a gamma-ray irradiation technique.



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